

# Technical Guide: 3-Bromo-4-(trifluoromethyl)benzaldehyde (CAS 372120-55-3)

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## Compound of Interest

Compound Name:	3-Bromo-4-(trifluoromethyl)benzaldehyde
Cat. No.:	B112541

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## Introduction

**3-Bromo-4-(trifluoromethyl)benzaldehyde** is a halogenated aromatic aldehyde.<sup>[1]</sup> Such compounds, featuring both bromine and a trifluoromethyl group, are recognized as important intermediates in the synthesis of complex organic molecules, particularly in the pharmaceutical and agrochemical industries.<sup>[1]</sup> The electron-withdrawing nature of the trifluoromethyl group and the synthetic versatility of the aldehyde and bromo functionalities make it a potentially valuable building block for medicinal chemistry and materials science.

## Physicochemical Properties

Comprehensive experimental data for **3-Bromo-4-(trifluoromethyl)benzaldehyde** is limited in publicly accessible literature. The following tables summarize available predicted and some

experimental data for the compound and a closely related isomer.

Table 1: Physicochemical Properties of **3-Bromo-4-(trifluoromethyl)benzaldehyde** (CAS 372120-55-3)

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>4</sub> BrF <sub>3</sub> O	<a href="#">[2]</a>
Molecular Weight	253.02 g/mol	<a href="#">[2]</a>
Appearance	White solid	
Boiling Point	244.6 ± 40.0 °C (Predicted)	<a href="#">[1]</a>
Density	1.677 ± 0.06 g/cm <sup>3</sup> (Predicted)	<a href="#">[1]</a>
Flash Point	101.7 ± 27.3 °C (Predicted)	<a href="#">[1]</a>
LogP	3.28 (Predicted)	
Topological Polar Surface Area (TPSA)	17.07 Å <sup>2</sup>	

## Hazards and Safety Information

Based on available safety data sheets from suppliers, **3-Bromo-4-(trifluoromethyl)benzaldehyde** is classified with the following hazards.

Table 2: GHS Hazard Classification

Hazard Class	Hazard Statement
Acute toxicity, oral (Category 4)	H302: Harmful if swallowed
Skin irritation (Category 2)	H315: Causes skin irritation
Eye irritation (Category 2A)	H319: Causes serious eye irritation
Specific target organ toxicity - single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation

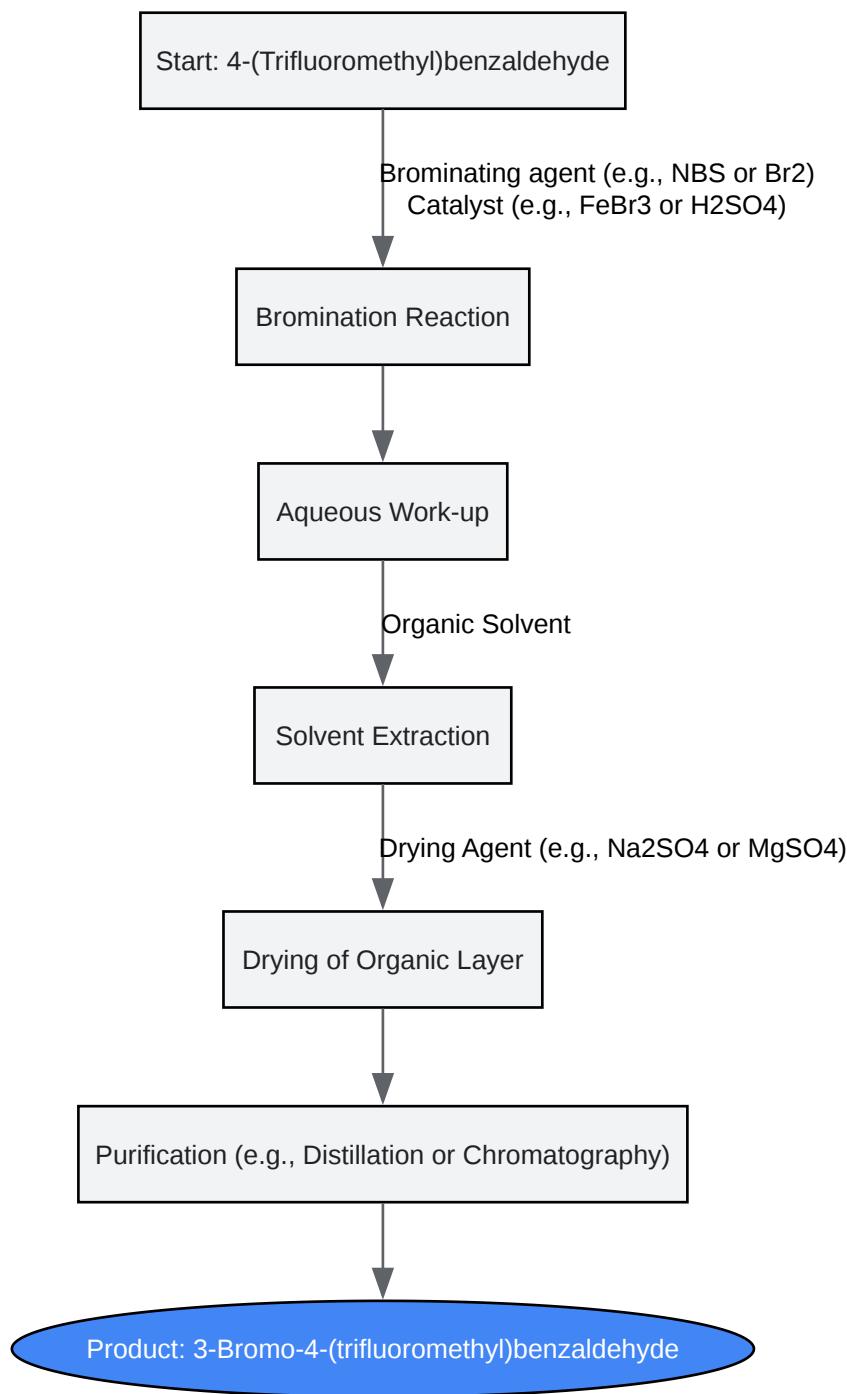
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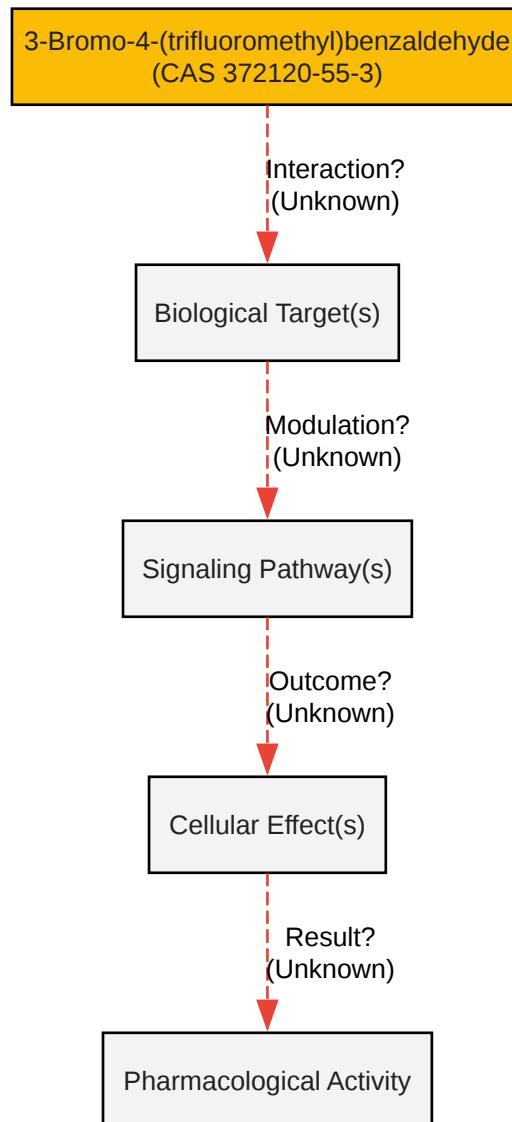
- **Handling:** Use in a well-ventilated area. Wear protective gloves, clothing, and eye/face protection. Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- **Storage:** Store in a cool, dry place in a tightly sealed container.
- **First Aid:**
  - If swallowed: Call a poison center or doctor if you feel unwell. Rinse mouth.
  - If on skin: Wash with plenty of water. If skin irritation occurs, get medical advice/attention.
  - If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
  - If inhaled: Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.

## Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **3-Bromo-4-(trifluoromethyl)benzaldehyde** (CAS 372120-55-3) is not readily available in the reviewed literature. However, a plausible synthetic route can be inferred from established organic chemistry principles and published procedures for structurally similar compounds. A likely precursor for this synthesis is 4-(trifluoromethyl)benzaldehyde.

The following is a generalized workflow for such a synthesis.





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